

Optimizing (R)-MRT199665 concentration for IC50

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Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15604306

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Technical Support Center: (R)-MRT199665

This guide provides technical support for researchers utilizing **(R)-MRT199665**, focusing on the optimization of its concentration for accurate half-maximal inhibitory concentration (IC50) determination.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-MRT199665** and what are its primary targets?

A1: **(R)-MRT199665** is a potent, ATP-competitive kinase inhibitor. It is an isomer of MRT199665, which selectively targets the MARK, SIK (Salt-Inducible Kinase), and AMPK families of serine/threonine kinases.^{[1][2]} Specifically, it shows high potency against MARK1/2/3/4, AMPK α 1/ α 2, and SIK1/2/3.^{[1][2][3]}

Q2: What is the mechanism of action for **(R)-MRT199665**?

A2: **(R)-MRT199665** functions by competing with ATP for the binding site on its target kinases.^{[1][2]} By occupying this site, it blocks the phosphorylation of downstream substrates. For the SIK family, a key downstream event that is inhibited is the phosphorylation of the CREB-

regulated transcription co-activator (CRTC3).[1][2] In some cellular contexts, such as acute myeloid leukemia (AML), this can lead to apoptosis (programmed cell death).[2]

Q3: Why is accurate IC50 determination crucial for my experiments?

A3: The IC50 value is a quantitative measure of a drug's potency. It represents the concentration of the inhibitor required to reduce the activity of a specific biological target or process by 50%. Accurate IC50 determination is critical for:

- Comparing the potency of different inhibitors.
- Understanding the structure-activity relationship (SAR) in drug development.
- Ensuring reproducible experimental outcomes.
- Selecting appropriate concentrations for subsequent in vitro and in vivo studies.[4]

Q4: What are the known IC50 values for the parent compound, MRT199665?

A4: The IC50 values for MRT199665 have been determined against a panel of kinases. These values provide a starting point for designing your concentration range for **(R)-MRT199665**.

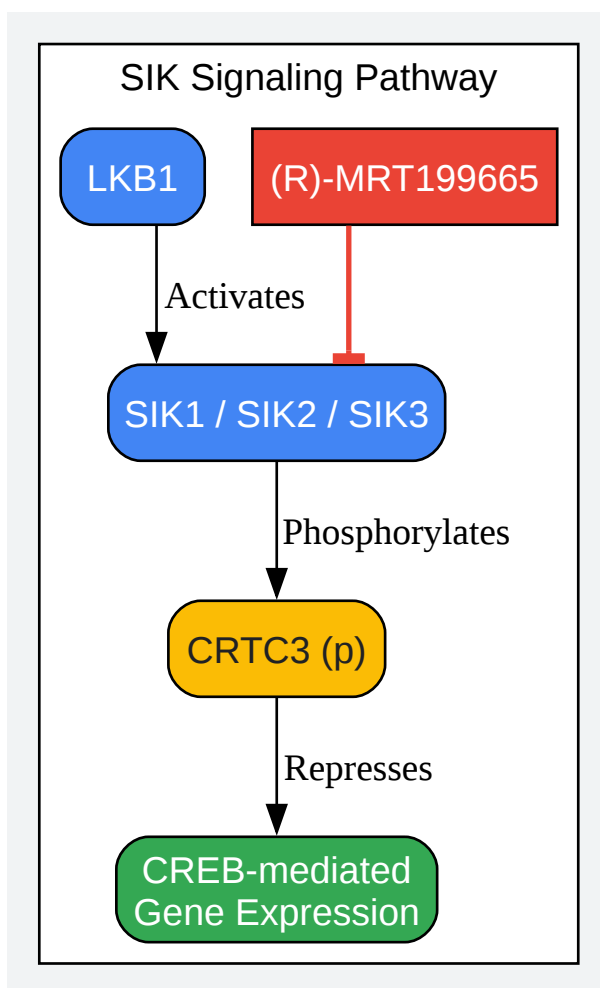
Data Presentation: IC50 Values of MRT199665

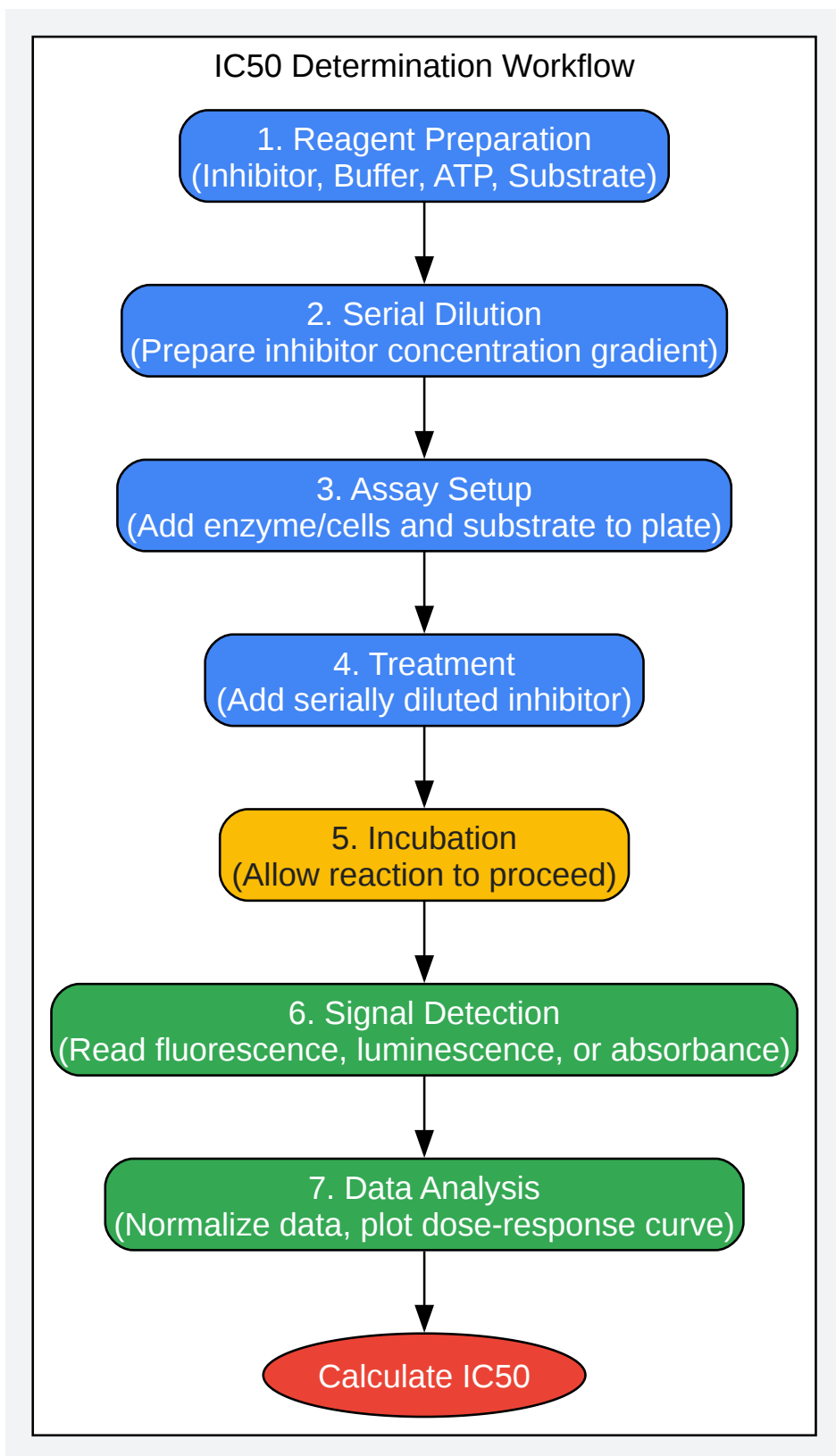
Kinase Family	Target Kinase	IC50 (nM)
MARK	MARK1	2
MARK2	2	
MARK3	3	
MARK4	2	
AMPK	AMPKα1	10
AMPKα2	10	110
SIK	SIK1	
SIK2	12	
SIK3	43	

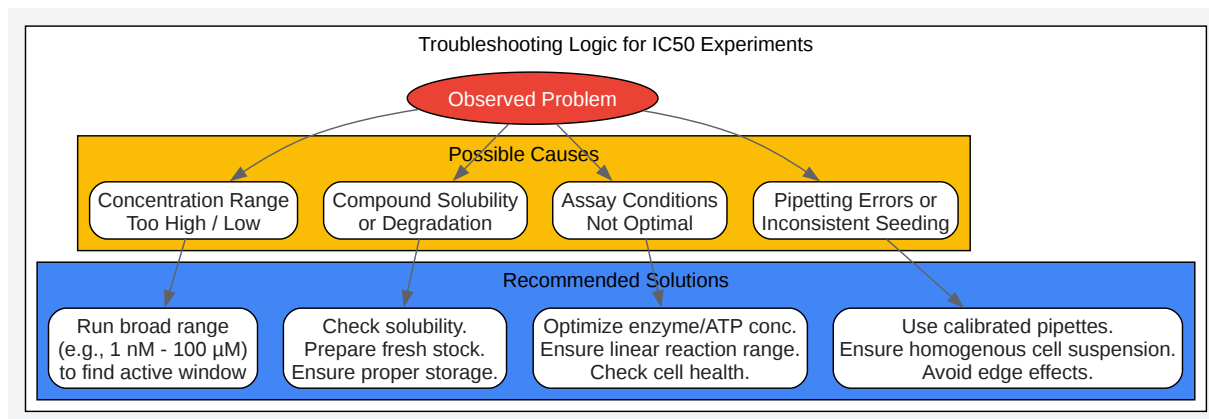
Data sourced from
MedChemExpress and AbMole
BioScience.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signaling Pathway and Experimental Workflow

The diagrams below illustrate the signaling pathway targeted by **(R)-MRT199665** and a general workflow for IC50 determination.







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